

Essential Guidance for the Safe Disposal of CC0651

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Compound of Interest

Compound Name: CC0651

Cat. No.: B15573608

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides a comprehensive overview of the recommended disposal procedures for **CC0651**, an allosteric inhibitor of the human Cdc34 ubiquitin-conjugating enzyme.

Core Disposal Principles

As a chlorinated organic compound, **CC0651** requires careful disposal as chemical waste. It should not be disposed of down the drain or in regular solid waste streams. The primary route of disposal is through a licensed hazardous waste disposal company.

Quantitative Data Summary

For safe handling and disposal, key physical and chemical properties of **CC0651** are summarized below. This information is critical for waste characterization and ensuring compatibility with other waste streams.

Property	Value
Chemical Formula	C ₂₀ H ₂₁ Cl ₂ NO ₆
Molecular Weight	442.29 g/mol
Appearance	Solid
Solubility	10 mM in DMSO
Storage (Solid Powder)	-20°C for 12 Months; 4°C for 6 Months
Storage (In Solvent)	-80°C for 6 Months; -20°C for 6 Months

Experimental Protocols for Disposal

The disposal of **CC0651** should be managed by trained personnel following established laboratory safety protocols. The following step-by-step procedure outlines the process for preparing **CC0651** waste for collection.

Materials:

- Appropriate Personal Protective Equipment (PPE): safety goggles, gloves, lab coat
- Designated hazardous chemical waste container (clearly labeled)
- Waste manifest or tracking form

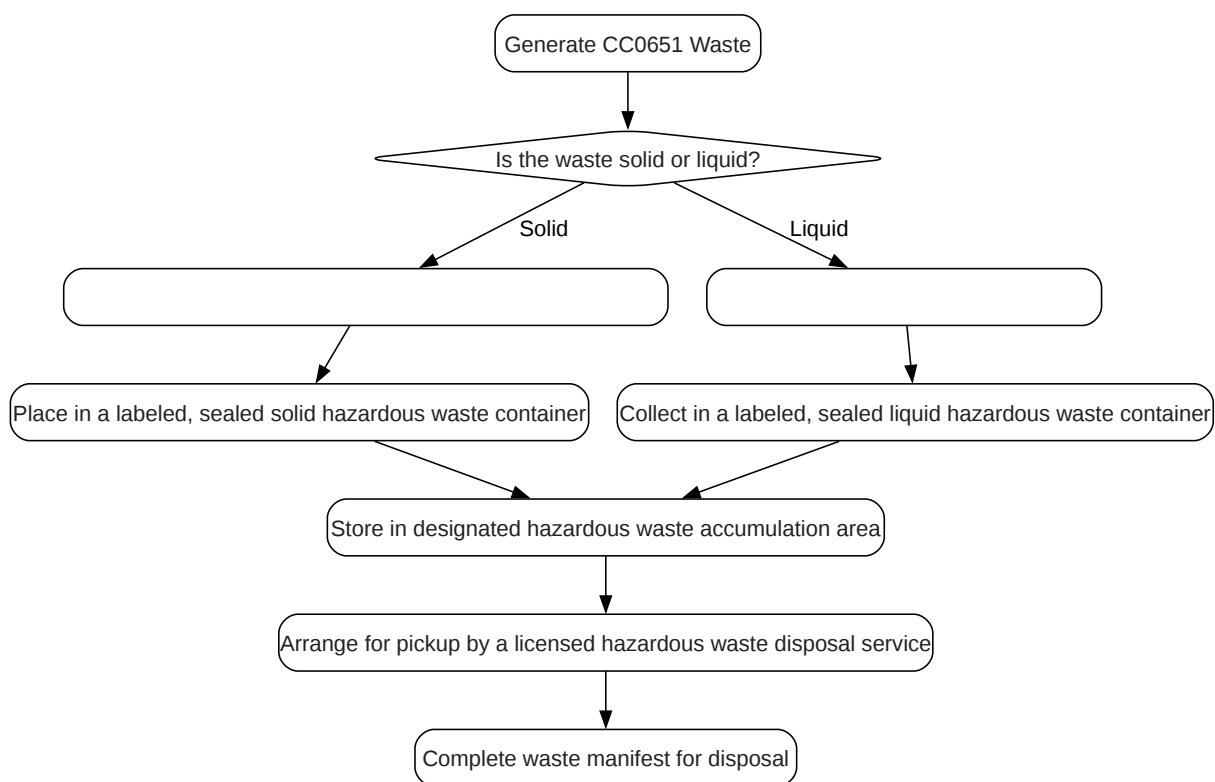
Procedure:

- Segregation: Isolate waste containing **CC0651** from other laboratory waste streams. This includes unused solid compound, contaminated labware (e.g., pipette tips, vials), and solutions.
- Containerization:
 - Solid Waste: Place solid **CC0651** and contaminated disposable items into a designated, leak-proof, and clearly labeled hazardous waste container.

- Liquid Waste: Collect solutions containing **CC0651** in a compatible, sealed, and labeled waste container. If dissolved in a solvent like DMSO, the container should be appropriate for flammable liquids.
- Labeling: Affix a hazardous waste label to the container. The label must include:
 - The words "Hazardous Waste"
 - The full chemical name: (2R,3S,4S)-5-(3',5'-Dichloro-[1,1'-biphenyl]-4-yl)-2,3-dihydroxy-4-(2-methoxyacetamido)pentanoic acid
 - The CAS number: 1319207-44-7
 - An indication of the hazards (e.g., "Toxic," "Irritant" - based on the full SDS)
 - The accumulation start date
- Storage: Store the sealed waste container in a designated, well-ventilated, and secure hazardous waste accumulation area, away from incompatible materials.
- Disposal: Arrange for the collection of the hazardous waste by a licensed environmental disposal service. Provide the waste manifest with all required information.

CC0651 Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **CC0651** waste.



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Caption: Logical workflow for the proper disposal of **CC0651**.

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